Advanced Field Application Techniques and Residue Analysis for (-)-Pyraclofos Formulations

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Compound of Interest

Compound Name:	*(-)-Pyraclofos*
CAS No.:	*1374255-23-8*
Cat. No.:	*B12726557*

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Introduction and Stereochemical Significance

Pyraclofos is a broad-spectrum organothiophosphate insecticide utilized globally for the management of agricultural pests (such as Lepidoptera and Acarina) and disease vectors[1]. Structurally, pyraclofos possesses an optically active phosphorus atom, resulting in two distinct enantiomers: S-(+)-pyraclofos and R-**(-)-pyraclofos**[2].

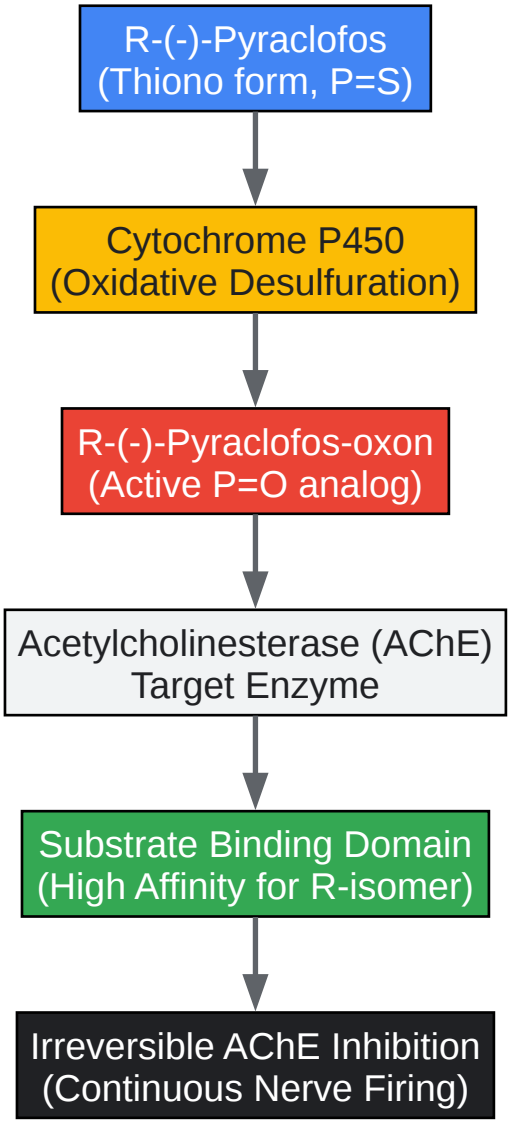
In drug development and agrochemical formulation, understanding enantioselective toxicity is paramount. Mechanistic studies reveal that while both enantiomers target the insect nervous system, R-**(-)-pyraclofos** exhibits a significantly higher inhibitory effect toward acetylcholinesterase (AChE)[3]. This is driven by stronger noncovalent bonding between the R-enantiomer and the substrate-binding domain of the enzyme[3]. Consequently, optimizing field applications and monitoring the environmental fate of the (-)-enantiomer is critical for maximizing efficacy while minimizing non-target ecological impacts.

Mechanism of Action and Bioactivation

Like many organothiophosphates, **(-)-pyraclofos** is not a direct inhibitor of AChE; it acts as a pro-insecticide. Upon ingestion or contact, it undergoes mandatory metabolic activation within

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the target organism[4]. Cytochrome P450 monooxygenases catalyze the oxidative desulfuration of the thiono group (P=S) to the highly reactive oxon analog (P=O)[4]. This oxon form irreversibly phosphorylates the serine hydroxyl group within the AChE active site, preventing the breakdown of acetylcholine and leading to continuous, lethal nerve signaling[4].



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*Metabolic bioactivation and AChE inhibition pathway of R-**(-)-pyraclofos**.*

Formulation Strategies: The Role of Emulsifiable Concentrates (EC)

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Pyraclofos is characterized by limited water solubility but high solubility in organic solvents[4]. To bridge this gap for field use, it is predominantly formulated as an Emulsifiable Concentrate (EC), typically at a 50% active ingredient concentration (50 EC)[5][6].

Causality in Formulation: The EC formulation utilizes specific emulsifiers that drastically reduce the surface tension of the aqueous tank mix. When applied to hydrophobic leaf cuticles or introduced into aquatic environments, the EC formulation ensures uniform droplet spreading and rapid cuticular penetration, bypassing the insect's external defensive barriers. Furthermore, the EC matrix protects the active chiral center from premature environmental degradation prior to target ingestion.

Field Application Protocols

Protocol A: Foliar Application for Agricultural Pests

This protocol is optimized for the control of Lepidopteran pests (e.g., Pectinophora gossypiella / Pink bollworm) during the bolling and maturation stages of crops[5].

Materials:

- Pyraclofos 50% EC formulation.
- Calibrated boom sprayer or knapsack sprayer.
- pH buffering agents (citric acid or commercial agricultural buffers).

Step-by-Step Methodology:

- Water Quality Verification: Test the pH of the mixing water. Organophosphates, including pyraclofos, are highly susceptible to alkaline hydrolysis[6]. Buffer the water to a slightly acidic pH (5.5–6.5) to prevent the degradation of the P=S bond before application.
- Tank Mixing: Add 1.5 Liters of Pyraclofos 50 EC per hectare into 1000 Liters of the buffered spray fluid[5]. Agitate continuously to maintain a stable emulsion.
- Sprayer Calibration: Equip the sprayer with hollow-cone nozzles to produce fine-to-medium droplets (150–250 µm). This size maximizes canopy penetration and under-leaf coverage where larvae typically feed.

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- Application Timing: Execute the spray exclusively during early morning or late evening hours[5]. Causality: Evening applications minimize active ingredient loss due to UV-induced volatilization and protect diurnal beneficial insects (e.g., pollinators) from acute contact toxicity.

Protocol B: Aquatic Larvicide Application (Lotic Ecosystems)

Pyraclofos is utilized in river systems to control Simulium damnosum (Blackfly) larvae, a primary vector for human onchocerciasis[6][7].

Step-by-Step Methodology:

- Hydrological Assessment: Measure the exact river discharge (m^3/s) at the application site. Pyraclofos is recommended for use when river discharge exceeds 15 m^3/s to ensure adequate dilution and protect non-target fish[7].
- Dosing Calculation: Calculate the required volume based on a target concentration of 100 µg/L (0.1 mg/L) for a 10-minute exposure pulse[6]. This equates to 0.12 Liters of the 50% EC formulation per m^3/s of river discharge[6].
- Application: Introduce the calculated dose upstream of the rapids/breeding sites. The turbulent flow will naturally disperse the EC formulation.
- Ecotoxicological Monitoring: Monitor downstream benthic insect drift. At the 100 µg/L dose, pyraclofos achieves 100% blackfly mortality while maintaining an acceptable non-target benthic detachment rate (approx. 35%)[6].

Environmental Fate and Residue Analysis

Post-application, pyraclofos dissipation on foliage follows first-order kinetics[3]. To validate safety profiles and ensure crops fall below Maximum Residue Limits (MRLs) before harvest (typically within 14 days)[3], rigorous analytical extraction is required.

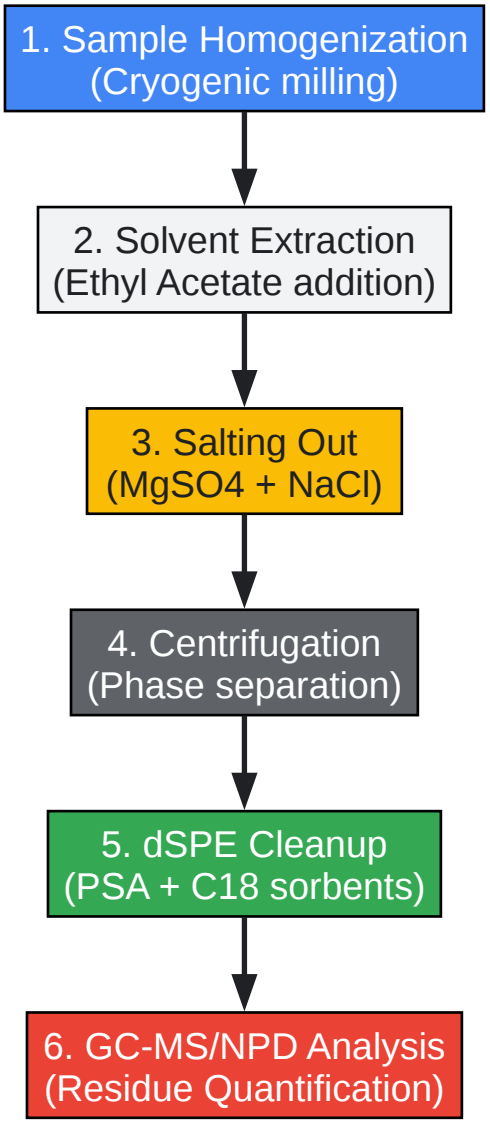
Protocol C: QuEChERS-Based Extraction for Residue Quantification

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This self-validating protocol ensures high recovery rates (80-95%) for pyraclofos enantiomers from complex plant matrices[3].

- Sample Homogenization: Cryogenically mill 10 g of the harvested leaf tissue to halt enzymatic degradation and increase surface area.
- Solvent Extraction: Transfer the homogenate to a 50 mL centrifuge tube. Add 10 mL of Ethyl Acetate[3]. Shake vigorously for 1 minute. Causality: Ethyl acetate efficiently partitions the lipophilic pyraclofos from the aqueous plant matrix.
- Salting Out: Add QuEChERS partitioning salts (e.g., 4 g anhydrous $MgSO_4$ and 1 g NaCl). Shake immediately to prevent salt agglomeration, then centrifuge at 4000 rpm for 5 minutes[3].
- dSPE Cleanup: Transfer 1 mL of the upper organic supernatant into a microcentrifuge tube containing dispersive Solid-Phase Extraction (dSPE) sorbents (Primary Secondary Amine[PSA] and C18). Vortex and centrifuge. Causality: PSA removes organic acids and sugars, while C18 removes lipophilic interferences like chlorophyll, preventing GC column fouling.
- Quantification: Analyze the purified extract via Gas Chromatography equipped with a Nitrogen-Phosphorus Detector (GC-NPD) or GC-MS[3].

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Workflow for QuEChERS-based pyraclofos residue extraction.

Quantitative Data Summary

The following table synthesizes the critical physicochemical, toxicological, and application parameters for **(-)-pyraclofos** formulations to aid in field planning and risk assessment.

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Parameter	Value / Description	Reference
Chemical Formula	$C_{14}H_{18}ClN_2O_3PS$	[2]
Molecular Weight	360.8 g/mol	[4]
Highly Active Enantiomer	R-(-)-Pyraclofos	[2],[3]
Primary Target Enzyme	Acetylcholinesterase (AChE)	[4],[1]
Foliar Application Rate (50% EC)	1.5 L/ha (in 1000 L spray fluid)	[5]
Aquatic Larvicide Rate (50% EC)	0.12 L per m^3/s (100 µg/L for 10 min)	[6]
Foliar Dissipation Kinetics	First-order kinetics; <14 days to reach MRL	[3]

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